

synthesis of Ethyl 2,3-dicyanopropionate from ethyl cyanoacetate

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Compound of Interest

Compound Name: Ethyl 2,3-dicyanopropionate

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Synthesis of Ethyl 2,3-Dicyanopropionate: A Technical Guide

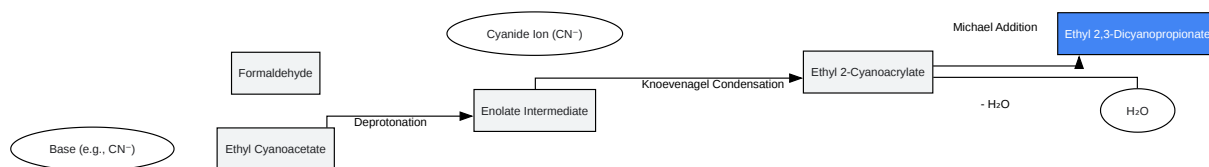
For Researchers, Scientists, and Drug Development Professionals

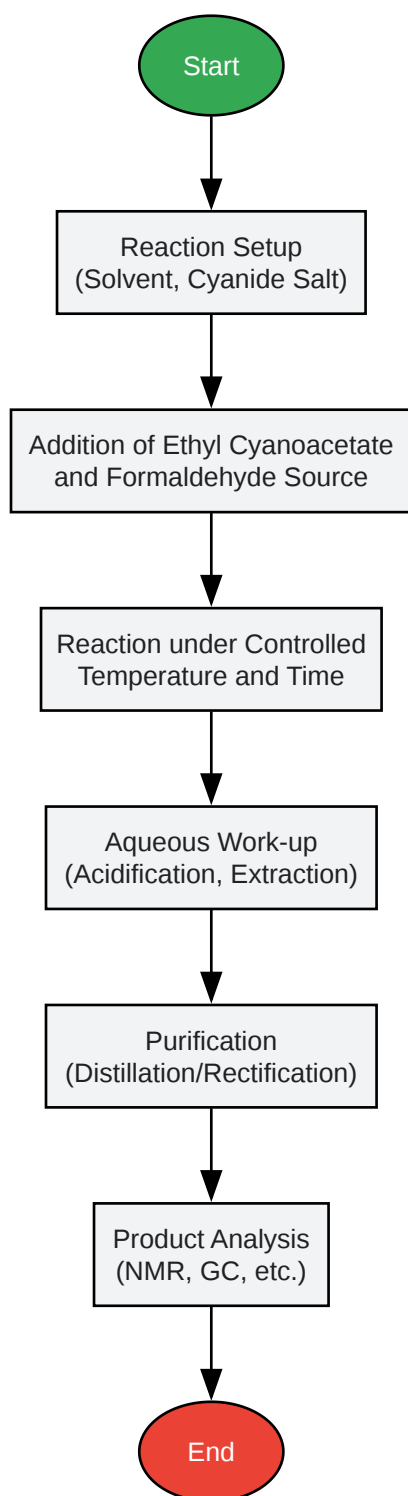
This in-depth technical guide provides a comprehensive overview of the synthesis of **ethyl 2,3-dicyanopropionate** from ethyl cyanoacetate. **Ethyl 2,3-dicyanopropionate** is a valuable intermediate in organic synthesis, notably in the production of agrochemicals like the insecticide Fipronil.^{[1][2]} This document details the underlying reaction mechanism, various experimental protocols, and the quantitative outcomes of different synthetic strategies.

Reaction Overview and Mechanism

The synthesis of **ethyl 2,3-dicyanopropionate** from ethyl cyanoacetate typically proceeds via a base-catalyzed reaction involving a formaldehyde source and a cyanide salt. The overall transformation can be described as a tandem Knoevenagel condensation and Michael addition.

The reaction mechanism is initiated by the deprotonation of ethyl cyanoacetate at the α -carbon, forming a resonance-stabilized enolate. This enolate then participates in a Knoevenagel condensation with formaldehyde. The resulting ethyl 2-cyanoacrylate is a key intermediate. Subsequently, a cyanide ion, generated from the cyanide salt, acts as a nucleophile in a Michael addition to the electron-deficient β -carbon of the ethyl 2-cyanoacrylate. The final product, **ethyl 2,3-dicyanopropionate**, is obtained after an aqueous workup and purification.





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References

- 1. Ethyl cyanoacetate - Wikipedia [en.wikipedia.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
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